# Technical Whitepaper: Characterization and Control of Felypressin Impurity C

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Felypressin Impurity C* |
| *Cat. No.:* | *B1574734* |

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## Abstract

In the synthesis and stability profiling of Felypressin (a synthetic vasopressin analogue), Impurity C represents a critical quality attribute (CQA) typically identified as the Felypressin Dimer.[1] Unlike small molecule impurities derived from simple degradation, Impurity C arises from complex intermolecular disulfide interchange, leading to a species with double the molecular weight of the active pharmaceutical ingredient (API).[1] This guide provides a definitive technical breakdown of **Felypressin Impurity C**, its formation mechanics, and a self-validating analytical control strategy.[1]

## Part 1: Molecular Identity and Physicochemical Profile[1][2]

Felypressin is a cyclic nonapeptide ([Phe2, Lys8]-vasopressin) used primarily as a vasoconstrictor in dental anesthetics.[1] The integrity of its internal disulfide bridge (Cys1–Cys6) is paramount.[1] Impurity C is the dimeric form of Felypressin, generated when two monomeric units covalently bond, typically via disulfide scrambling between the cysteine residues.[1]

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## The Core Data: Impurity C vs. API

The following table contrasts the fundamental chemical properties of the Felypressin monomer against its Impurity C (Dimer) counterpart.

| Property | Felypressin (API) | Felypressin Impurity C (Dimer) |
|---|---|---|
| Chemical Structure | Cyclic nonapeptide (Cys1-Cys6 bridge) | Dimerized nonapeptide (Intermolecular S-S) |
| Molecular Formula | $C_{46}H_{65}N_{13}O_{11}S_2$ | $C_{92}H_{130}N_{26}O_{22}S_4$ |
| Molecular Weight | 1040.22 g/mol | 2080.44 g/mol |
| CAS Number | 56-59-7 | N/A (Specific to impurity standard) |
| Solubility Profile | High aqueous solubility | Reduced solubility (prone to aggregation) |
| Pharmacopoeial Status | EP / BP / USP Monograph | EP Impurity C (Common designation) |

> *Technical Note: The molecular weight of Impurity C is exactly double that of the monomer.[1] In high-resolution Mass Spectrometry (HRMS), this appears as a distinct*
>
> ion at m/z ~1041 (overlapping with the monomer's singly charged ion) or a singly charged
>
> at m/z ~2081.[1]

## Part 2: Formation Mechanism (Disulfide Scrambling) [1][2]

The formation of Impurity C is not a hydrolytic degradation (like Impurity A, Felypressic acid) but a redox-mediated aggregation.[1]

## The Mechanism

During synthesis (oxidative folding) or storage in solution, the intramolecular disulfide bond (Cys1–Cys6) can open due to trace reducing agents, high pH, or nucleophilic attack.[1] These "open" thiols then attack a disulfide bond on a neighboring Felypressin molecule, creating an intermolecular bridge.[1]

## Pathway Visualization

The following diagram illustrates the transition from the native monomer to the scrambled dimer (Impurity C).

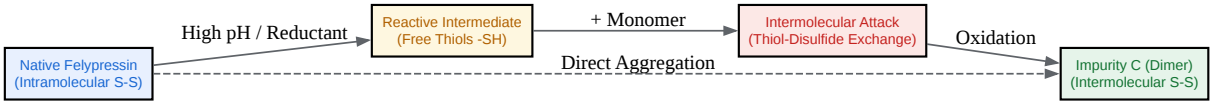



Figure 1: Mechanism of Felypressin Dimerization (Impurity C Formation)

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Figure 1: The pathway depicts the opening of the Cys1-Cys6 bridge followed by intermolecular attack, resulting in the high-molecular-weight Impurity C.[1]

# Part 3: Analytical Control Strategy

Detecting Impurity C requires a method capable of resolving species based on drastic molecular weight differences or hydrophobicity changes.[1] While Reverse Phase HPLC (RP-HPLC) is standard, Size Exclusion Chromatography (SEC) is the orthogonal validator.[1]

## Primary Method: RP-HPLC (Gradient)

Impurity C, being a dimer, exhibits significantly higher hydrophobicity than the monomer.[1] It typically elutes after the main Felypressin peak (RRT > 1.0).[1]

- Column: C18 End-capped (e.g., 250 mm x 4.6 mm, 5 µm).[1]

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- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.[1]
- Mobile Phase B: 0.1% TFA in Acetonitrile.[1]
- Gradient: 10% B to 60% B over 45 minutes.
- Detection: UV at 220 nm (Peptide bond) and 280 nm (Phe/Disulfide).[1]

## Confirmatory Method: MALDI-TOF or ESI-MS

Because the dimer (MW 2080) can carry multiple charges in ESI-MS (e.g.,

charge state = 1040 m/z), it can easily be mistaken for the monomer (MW 1040,

charge state).[1]

- Critical Check: You must inspect the isotope distribution.[1] The dimer will have a wider isotopic envelope than the monomer.[1]
- Zoom Scan: Look for the m/z 2081 peak (singly charged dimer) to definitively confirm Impurity C.[1]

## Analytical Workflow Diagram

The following decision tree ensures robust identification of Impurity C versus other common impurities (like Deamidation or D-Isomers).

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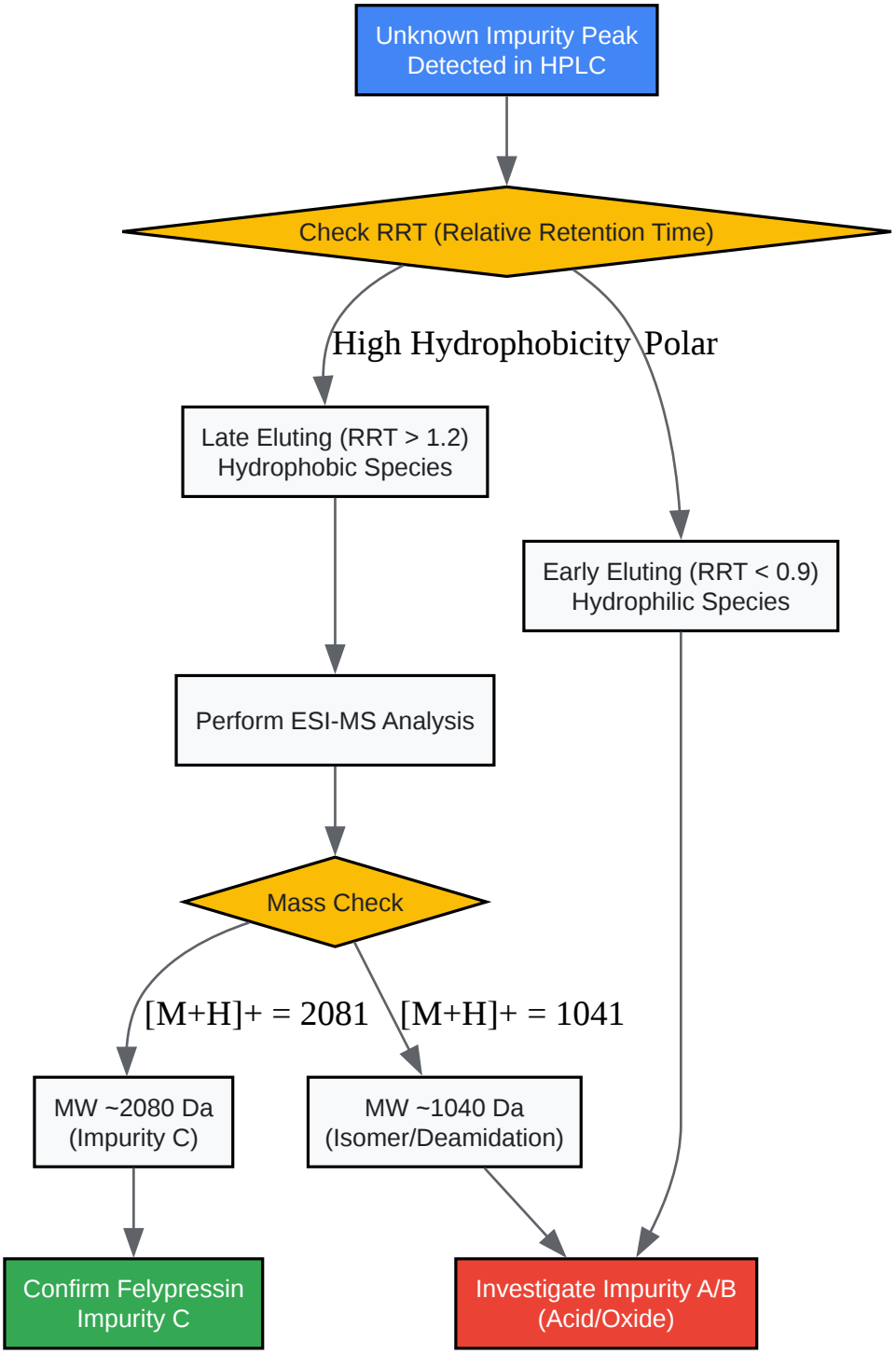



Figure 2: Decision Tree for Identification of Felypressin Impurity C

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Figure 2: Analytical logic flow to distinguish Impurity C (Dimer) from stereoisomers or degradation products.

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# Part 4: Experimental Protocol for Impurity Isolation

To validate the presence of Impurity C during method development, you can intentionally generate it via "stress testing."[1]

## Protocol: Oxidative Stress Induction

This protocol forces the formation of the dimer to create a system suitability marker.[1]

- Preparation: Dissolve 10 mg of Felypressin API in 10 mL of Ammonium Bicarbonate buffer (pH 8.0).
- Induction: Add 10 µL of dilute Hydrogen Peroxide (0.1%) or simply sparge with air.[1]
  - Note: High pH promotes thiolate anion formation, accelerating disulfide exchange.[1]
- Incubation: Stir at room temperature for 24 hours.
- Quenching: Acidify with 1% Formic Acid to pH 3.0 to freeze the disulfide exchange.
- Analysis: Inject onto the RP-HPLC system described in Section 3.1.
  - Result: You will observe a decrease in the main peak area and the growth of a late-eluting peak (Impurity C) at RRT ~1.2–1.3.[1]

# References

- European Directorate for the Quality of Medicines (EDQM).Felypressin European Pharmacopoeia (EP) Reference Standard.[1] Retrieved from [1]
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# Sources


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- 2. Felypressin Impurity C [sincopharmachem.com]
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